

Voxtalisib solubility DMSO ethanol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Voxtalisib

CAS No.: 934493-76-2

Cat. No.: S548982

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Solubility Profile of Voxtalisib

The solubility of **Voxtalisib** has been characterized in various solvents. The quantitative data from supplier specifications and research publications are summarized in the table below.

Solvent	Solubility	Notes & Conditions
DMSO	29 mg/mL (107.29 mM) [1] [2]	Common stock solution concentration.
DMSO	10 mg/mL (37.00 mM) [3]	Hygroscopic DMSO reduces solubility; use fresh DMSO [3].
Water	Insoluble [1] [2]	Not suitable for direct aqueous preparation.
Ethanol	Insoluble [1] [2]	Not recommended for stock solutions.

Stock Solution Preparation & In Vivo Formulations

Preparing In Vitro Stock Solutions

For cell-based assays, **Voxtalisib** is typically dissolved in DMSO to create a concentrated stock solution.

- **Recommended Concentration:** Prepare a **10 mM** stock solution by dissolving 2.70 mg of **Voxtalisib** in 1 mL of DMSO [3].
- **Best Practice:** Aliquot the stock solution and store at -80°C to avoid repeated freeze-thaw cycles and minimize water absorption by DMSO, which can affect solubility [3].

Preparing In Vivo Dosing Formulations

For animal studies, **Voxtalisib** can be administered orally after formulation in specific vehicles. Below are two validated formulations [1] [2]:

Formulation	Final Concentration	Preparation Method
Homogeneous Suspension	≥ 5 mg/mL	Add 5 mg of Voxtalisib to 1 mL of carboxymethyl cellulose sodium (CMC-Na) solution and mix evenly [1] [2].

| **Clear Solution** | 1.45 mg/mL (5.36 mM) | 1. Add 50 µL of 29 mg/mL DMSO stock to 400 µL PEG300 and mix. 2. Add 50 µL Tween-80 and mix. 3. Add 500 µL of distilled water to a final volume of 1 mL [1] [2]. |

Example Experimental Protocol

The following protocol from a published study demonstrates the application of **Voxtalisib** in *in vitro* assays [4].

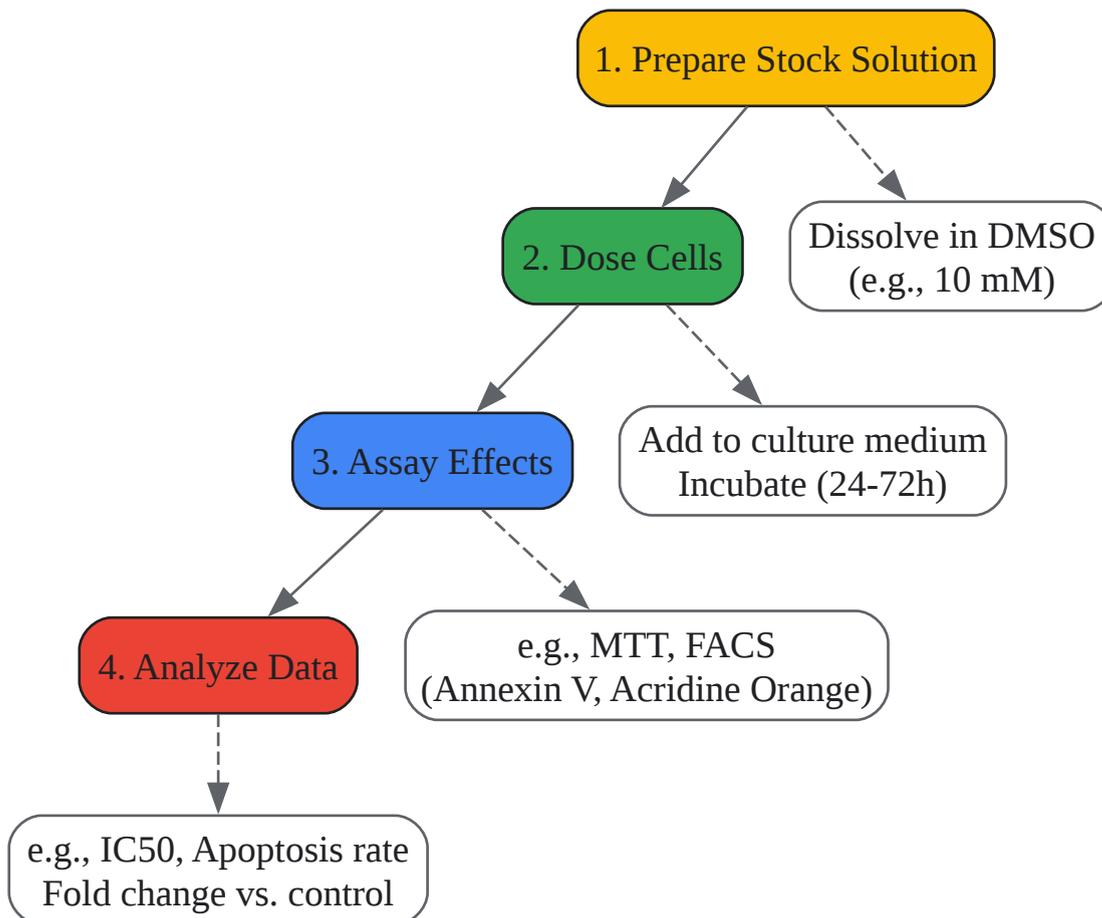
- **Cell Lines:** Human leukemia cell lines (e.g., HL60, K562) and their multidrug-resistant counterparts [4].
- **Stock Solution:** **Voxtalisib** was dissolved in **DMSO** [4].
- **Dosing:** Cells were treated with various concentrations of **Voxtalisib**.
- **Incubation Time:** 24, 48, or 72 hours [4].
- **Assay Method:** Cell viability was assessed using the MTT assay. Apoptosis was determined by fluorescence-activated cell sorting (FACS) analysis of annexin V-positive cells [4].

Technical Support FAQs

Q1: My Voxtalisib is precipitating out of the DMSO stock solution. What could be the cause? This is often due to absorbed moisture in the DMSO, which reduces its solubility capacity. Always use fresh, anhydrous DMSO, and ensure the container is tightly sealed after use. If precipitation occurs, gently warming the tube may help redissolve the compound [3].

Q2: Can I use ethanol or water to prepare Voxtalisib for my cell culture experiments? No, the available data consistently indicates that **Voxtalisib** is **insoluble** in ethanol and water [1] [2]. The standard protocol is to first prepare a concentrated stock in DMSO, then add a small volume of this stock to your aqueous cell culture medium. The final DMSO concentration in the medium should be kept low (typically below 0.1-1%) to avoid cytotoxicity.

Q3: What is the typical workflow for preparing and testing Voxtalisib in a cell assay? The workflow below outlines the key stages.



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References

1. Voxtalisib (XL765) | PI3K inhibitor | Mechanism [selleckchem.com]
2. Voxtalisib (XL765) Datasheet [selleckchem.com]
3. Voxtalisib (XL765) | PI3K Inhibitor [medchemexpress.com]
4. In vitro anti-leukemia activity of dual PI3K/mTOR inhibitor ... [sciencedirect.com]

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Address: Ontario, CA 91761, United States

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